

2-Butoxy-6-fluorophenylboronic acid stability and storage

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Compound of Interest

Compound Name: 2-Butoxy-6-fluorophenylboronic acid

Cat. No.: B1284266

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An In-depth Technical Guide to the Stability and Storage of **2-Butoxy-6-fluorophenylboronic acid**

Disclaimer

This document provides a technical guide on the stability and storage of **2-Butoxy-6-fluorophenylboronic acid** based on the general characteristics of arylboronic acids. Specific stability and degradation studies on this particular compound are not extensively available in the public domain. The recommendations and potential degradation pathways described herein are based on established knowledge of structurally related compounds and should be adapted as necessary based on in-house experimental data.

Introduction

2-Butoxy-6-fluorophenylboronic acid is a valuable reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, for the formation of carbon-carbon bonds. Its utility in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs), makes understanding its stability and proper storage conditions paramount for ensuring its reactivity, purity, and shelf-life. This guide provides a comprehensive overview of the stability profile, potential degradation pathways, and recommended storage and handling procedures for **2-Butoxy-6-fluorophenylboronic acid**, aimed at researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Butoxy-6-fluorophenylboronic acid** is presented in the table below.

Property	Value
CAS Number	870777-19-8[1]
Molecular Formula	C ₁₀ H ₁₄ BF ₃ O ₃ [1]
Molecular Weight	212.03 g/mol [1]
Appearance	White to off-white solid
Melting Point	75-80 °C (for the similar 5-Butoxy-2-fluorophenylboronic acid)[2][3]

Chemical Stability and Degradation

While specific stability data for **2-Butoxy-6-fluorophenylboronic acid** is not widely published, the stability of arylboronic acids, in general, is well-documented. They are typically crystalline solids that are relatively stable to air and moisture at ambient temperature for extended periods.[4] However, their stability can be influenced by several factors, including temperature, moisture, and light.

General Stability Profile

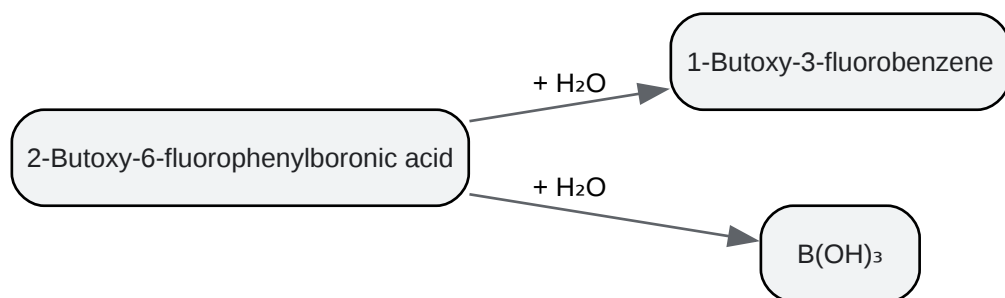
Arylboronic acids are known to be stable under recommended storage temperatures and pressures.[5] The product is generally chemically stable under standard ambient conditions (room temperature).

Potential Degradation Pathways

The primary degradation pathways for arylboronic acids include protodeboronation and the formation of boroxines (anhydrides).

- **Protodeboronation:** This is a common degradation pathway where the C-B bond is cleaved, and the boron group is replaced with a hydrogen atom. This process can be accelerated by

the presence of moisture and certain metals.[6][7] Sterically hindered and electron-rich arylboronic acids are particularly susceptible to deboronation.[6][7]



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Caption: Potential protodeboronation of **2-Butoxy-6-fluorophenylboronic acid**.

- **Formation of Boroxines:** In the solid state or in aprotic solvents, boronic acids can undergo dehydration to form cyclic anhydrides known as boroxines. This is a reversible process, and the boronic acid can be regenerated upon the addition of water.

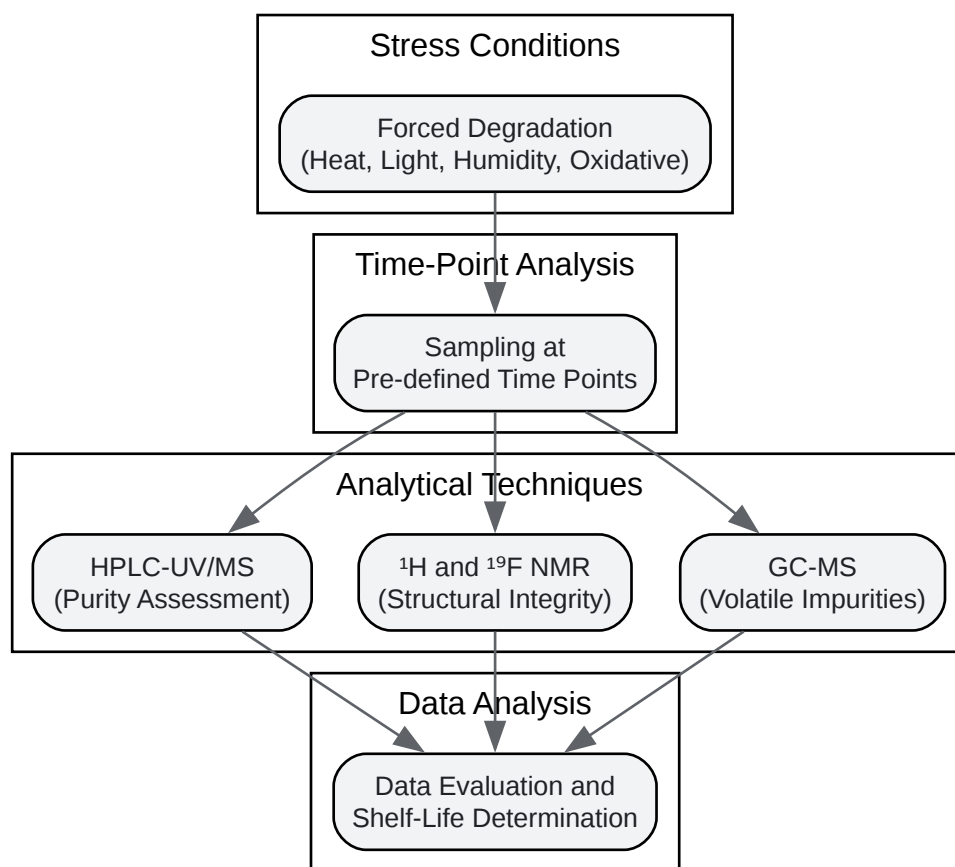
Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity and reactivity of **2-Butoxy-6-fluorophenylboronic acid**. The following table summarizes the recommended conditions.

Condition	Recommendation	Rationale
Temperature	Store at 2-8°C. For long-term storage, consider -20°C.	Lower temperatures slow down potential degradation processes.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	Minimizes contact with atmospheric moisture and oxygen, reducing the risk of hydrolysis and oxidation.
Container	Store in a tightly-closed container.[5]	Prevents the ingress of moisture and air.
Light	Protect from light.	Although not always specified, protection from light is a general good practice for storing organic reagents.
Incompatible Materials	Avoid strong oxidizing agents. [5][8]	Boronic acids can react with strong oxidizing agents.

Proposed Experimental Protocols for Stability Assessment

To establish a comprehensive stability profile for **2-Butoxy-6-fluorophenylboronic acid**, a systematic experimental approach is required. The following is a proposed workflow for assessing its stability under various conditions.



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Caption: Proposed experimental workflow for stability assessment.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and pathways.

- Methodology:
 - Prepare solutions of **2-Butoxy-6-fluorophenylboronic acid** in a suitable solvent (e.g., acetonitrile/water).
 - Expose the solutions to various stress conditions:
 - Thermal: 40°C, 60°C, and 80°C.

- Photolytic: Exposure to UV and visible light.
- Humidity: 75% RH and 90% RH (for solid-state stability).
- Oxidative: Treatment with a low concentration of hydrogen peroxide.
- Analyze samples at predetermined time points using HPLC-UV/MS to monitor the appearance of degradation products and the disappearance of the parent compound.

Long-Term Stability Studies

Long-term stability studies are performed under the recommended storage conditions to determine the shelf-life of the compound.

- Methodology:
 - Store multiple batches of **2-Butoxy-6-fluorophenylboronic acid** under the recommended storage conditions (e.g., 2-8°C, inert atmosphere).
 - At specified time intervals (e.g., 0, 3, 6, 9, 12, 24, and 36 months), withdraw a sample.
 - Analyze the sample for purity by HPLC and for structural integrity by ^1H and ^{19}F NMR spectroscopy.

Analytical Methods

- High-Performance Liquid Chromatography (HPLC):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of water (with 0.1% formic acid or trifluoroacetic acid) and acetonitrile.
 - Detection: UV detection at a suitable wavelength (e.g., 220 nm and 254 nm) and/or mass spectrometry (MS) for identification of degradation products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: To monitor the overall structure and detect the formation of byproducts like 1-Butoxy-3-fluorobenzene (from protodeboronation).
- ^{19}F NMR: A sensitive probe to detect changes in the chemical environment of the fluorine atom.

Conclusion

2-Butoxy-6-fluorophenylboronic acid is a valuable synthetic reagent whose stability is critical for its successful application. While specific data for this compound is limited, by adhering to the general principles of handling arylboronic acids, its integrity can be maintained. The key recommendations are to store the compound in a cool, dry, and inert environment, protected from light. For critical applications, it is highly recommended to perform in-house stability studies using the analytical protocols outlined in this guide to establish a definitive shelf-life and ensure the quality of the material.

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